

An In-depth Technical Guide to 1-(3,4-Methylenedioxyphenyl)butan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butanone, 1-(1,3-benzodioxol-5-yl)-

Cat. No.: B104480

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(3,4-Methylenedioxyphenyl)butan-2-one, also known as MDBK or 3,4-methylenedioxy-phenyl-2-butanone, is a chemical compound with the molecular formula $C_{11}H_{12}O_3$. It belongs to the class of substituted phenethylamines and is a ketone analog of 3,4-methylenedioxyamphetamine (MDA). While not widely studied for its direct pharmacological effects, MDBK holds a significant place in the history of psychoactive drug research as a key intermediate in the synthesis of N-methyl-1-(3,4-methylenedioxyphenyl)-2-butanamine (MBDB). The exploration of MDBK and its derivatives is intrinsically linked to the pioneering work of medicinal chemist David E. Nichols and pharmacologist Alexander Shulgin, who sought to understand the structure-activity relationships of psychoactive compounds. This guide provides a comprehensive overview of the discovery, history, and chemical properties of 1-(3,4-Methylenedioxyphenyl)butan-2-one, along with detailed experimental protocols for its synthesis.

History and Discovery

The history of 1-(3,4-Methylenedioxyphenyl)butan-2-one is largely embedded in the broader context of research into psychoactive phenethylamines that took place in the latter half of the 20th century. Its synthesis was not an end in itself but rather a necessary step to create its amine derivatives for pharmacological evaluation.

The first synthesis of the N-methylated amine derivative, N-methyl-1-(3,4-methylenedioxyphenyl)-2-butanamine (MBDB), was reported by David E. Nichols. This work was part of a systematic investigation into the effects of structural modifications on the psychoactive properties of phenethylamines. The ketone precursor, 1-(3,4-Methylenedioxyphenyl)butan-2-one, was synthesized to introduce an ethyl group at the alpha position of the phenethylamine backbone, a variation from the methyl group found in the well-known compound 3,4-methylenedioxy-N-methylamphetamine (MDMA).

Alexander Shulgin, a prominent figure in the field of psychopharmacology, further explored the effects of MBDB, which he detailed in his book "PiHKAL (Phenethylamines I Have Known and Loved)". The synthesis of MBDB, and by extension its ketone precursor MDBK, was driven by the scientific inquiry into how subtle changes in molecular structure could dramatically alter the pharmacological and psychological effects of these compounds.

Physicochemical and Spectral Data

A summary of the available quantitative data for 1-(3,4-Methylenedioxyphenyl)butan-2-one is presented in the table below. It is important to note that publicly available spectral data (NMR, IR, MS) for this specific compound is limited. The data presented here is compiled from various chemical supplier databases.

Property	Value	Source
CAS Number	23023-13-4	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₁ H ₁₂ O ₃	[1] [2] [4] [5]
Molecular Weight	192.21 g/mol	[1] [2] [4] [5]
Boiling Point	291.2 °C at 760 mmHg	[2]
Density	1.175 g/cm ³	[2]
Refractive Index	1.539	[2]
Flash Point	120.7 °C	[2]
Vapor Pressure	0.00198 mmHg at 25°C	[2]

Experimental Protocols

The synthesis of 1-(3,4-Methylenedioxyphenyl)butan-2-one is most notably described as a precursor in the synthesis of its amine derivatives. The following protocol is based on established synthetic routes for similar compounds, likely mirroring the methods used by Nichols and Shulgin. The primary route involves a Henry reaction between piperonal (3,4-methylenedioxybenzaldehyde) and nitropropane, followed by hydrolysis of the resulting nitroalkene.

Synthesis of 1-(3,4-Methylenedioxyphenyl)-2-nitro-1-butene

- **Reaction Setup:** A solution of 15.0 g (0.1 mol) of piperonal and 9.0 g (0.1 mol) of 1-nitropropane in 100 mL of glacial acetic acid is prepared in a round-bottom flask equipped with a reflux condenser.
- **Addition of Catalyst:** To this solution, 10.0 g of anhydrous ammonium acetate is added as a catalyst.
- **Reflux:** The reaction mixture is heated to reflux and maintained at this temperature for 2 hours. The solution will typically turn a deep orange or red color.
- **Work-up:** After cooling to room temperature, the reaction mixture is poured into 500 mL of cold water with vigorous stirring. The crude product will precipitate as a yellow-orange solid.
- **Isolation and Purification:** The solid is collected by vacuum filtration, washed with water until the filtrate is neutral, and then washed with a small amount of cold ethanol. The product is then recrystallized from ethanol to yield bright yellow crystals of 1-(3,4-methylenedioxyphenyl)-2-nitro-1-butene.

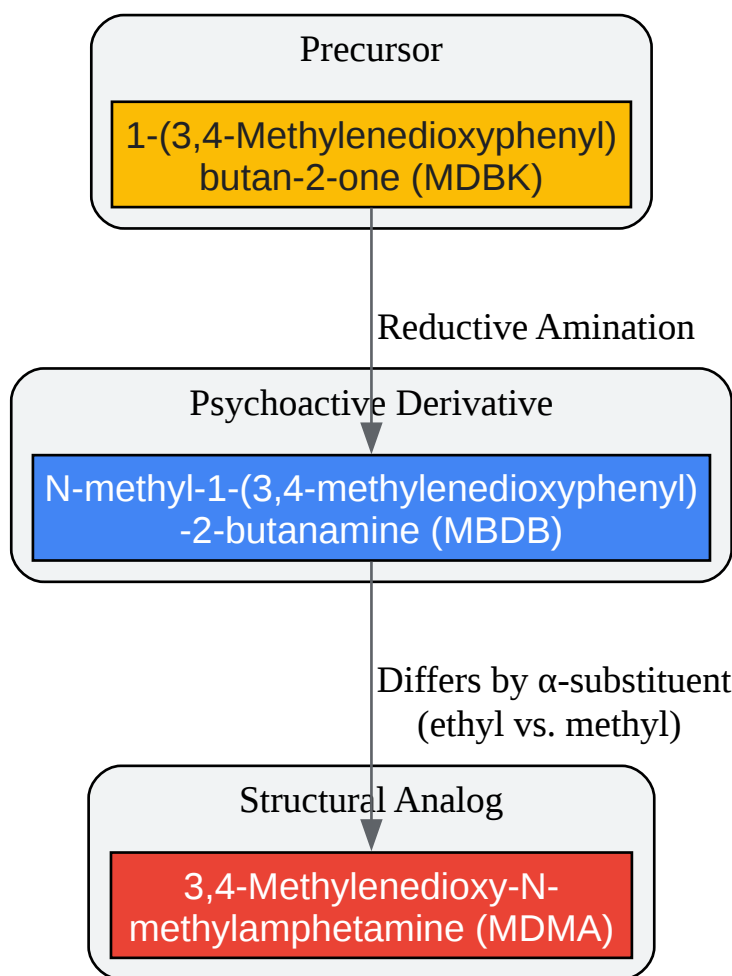
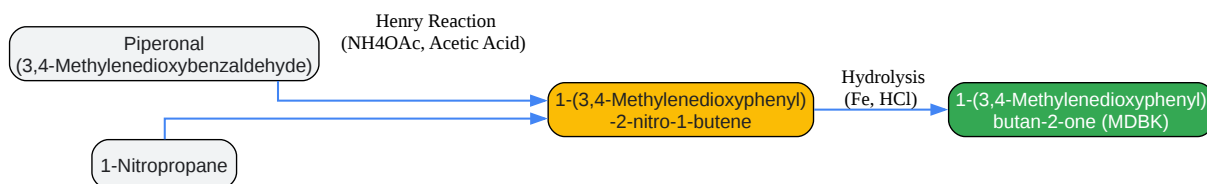
Hydrolysis to 1-(3,4-Methylenedioxyphenyl)butan-2-one

- **Reaction Setup:** A suspension of 10.0 g (0.045 mol) of 1-(3,4-methylenedioxyphenyl)-2-nitro-1-butene in 100 mL of 95% ethanol is prepared in a round-bottom flask.
- **Addition of Reducing Agent:** To this suspension, 20 g of iron filings and 5 mL of concentrated hydrochloric acid are added.

- **Reflux:** The mixture is heated to reflux with vigorous stirring for 3 hours. The progress of the reaction can be monitored by the disappearance of the yellow color.
- **Work-up:** After the reaction is complete, the mixture is cooled and filtered to remove the iron sludge. The filtrate is then concentrated under reduced pressure.
- **Extraction:** The residue is taken up in 100 mL of diethyl ether and washed successively with 50 mL of 5% sodium bicarbonate solution and 50 mL of brine.
- **Drying and Evaporation:** The ethereal layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation.
- **Purification:** The resulting crude oil is purified by vacuum distillation to yield 1-(3,4-Methylenedioxyphenyl)butan-2-one as a colorless to pale yellow oil.

Visualizations

The following diagrams illustrate the key synthetic pathway and logical relationships of 1-(3,4-Methylenedioxyphenyl)butan-2-one.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(3,4-Methylenedioxyphenyl)butan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104480#discovery-and-history-of-1-3-4-methylenedioxyphenyl-butan-2-one]

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